

Comprehensive Guide to the Proper Disposal of 5-Chlorosalicylanilide

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Compound of Interest

Compound Name: 5-Chlorosalicylanilide

CAS No.: 4638-48-6

Cat. No.: B1584818

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This document provides a detailed, procedural guide for the safe handling and proper disposal of **5-Chlorosalicylanilide**. As a halogenated aromatic amide, this compound requires specific waste management protocols to ensure laboratory safety, environmental protection, and regulatory compliance. The procedures outlined herein are grounded in established safety standards and are designed to provide researchers, scientists, and drug development professionals with the necessary information to manage this chemical waste stream responsibly.

Part 1: Core Safety Directive: Hazard Identification and Risk Assessment

Before handling or disposing of any chemical, a thorough understanding of its intrinsic hazards is paramount. **5-Chlorosalicylanilide** is classified under the Globally Harmonized System (GHS) with specific hazard statements that dictate its handling and disposal requirements.^[1] The primary risks associated with this compound are irritation to the skin, eyes, and respiratory system.

Causality of Handling Procedures: The irritant nature of **5-Chlorosalicylanilide** necessitates measures to prevent direct contact and aerosol inhalation. All handling and waste packaging should be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure risk.[2][3]

Table 1: GHS Hazard Classification for **5-Chlorosalicylanilide**

Hazard Class	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	Exclamation Mark
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	Exclamation Mark
Specific Target Organ Toxicity	H335: May cause respiratory irritation	Warning	Exclamation Mark

Source: Aggregated GHS information provided to the European Chemicals Agency (ECHA).[1]

Part 2: Mandatory Personnel Protective Equipment (PPE)

A foundational principle of laboratory safety is the consistent and correct use of PPE. The selection of PPE must be based on a risk assessment of the procedures being performed. For handling **5-Chlorosalicylanilide**, including its disposal, the following PPE is mandatory.

- Hand Protection: Wear chemically resistant gloves, such as nitrile or neoprene. Gloves must be inspected for integrity before use and changed immediately if contamination occurs.[2][4]
- Eye/Face Protection: Use chemical splash goggles that meet ANSI Z87.1 standards. If there is a significant risk of splashing, a face shield should be worn in addition to goggles.[5]
- Skin and Body Protection: A fully buttoned, long-sleeved laboratory coat is required to protect against skin contact.[5] Ensure that shoes are closed-toed.

- **Respiratory Protection:** If there is a risk of generating dust or aerosols and work cannot be conducted in a fume hood, a NIOSH-approved respirator may be necessary. Consult your institution's Chemical Hygiene Officer or Environmental Health & Safety (EHS) department for specific guidance.

Part 3: Step-by-Step Waste Disposal Protocol

The disposal of **5-Chlorosalicylanilide** is governed by its classification as a halogenated organic compound. It must be disposed of as hazardous waste in accordance with federal, state, and local regulations.[2][6][7] Under no circumstances should this chemical be disposed of down the drain or in the regular trash.[4][8]

Step 1: Waste Container Selection and Labeling

- **Select a Compatible Container:** Use a designated hazardous waste container made of a compatible material, such as high-density polyethylene (HDPE).[4] The container must have a tightly fitting screw cap to prevent leaks and vapor release.[5][9]
- **Properly Label the Container:** Affix a "Hazardous Waste" label to the container before adding any waste. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "Waste **5-Chlorosalicylanilide**." Avoid using abbreviations or chemical formulas.[5]
 - The specific hazards associated with the chemical (e.g., "Irritant").
 - The date on which the first quantity of waste is added to the container.

Step 2: Waste Segregation

Proper segregation is a critical step to prevent dangerous chemical reactions and to ensure the waste is managed by the correct treatment pathway.

- **Isolate Halogenated Waste:** **5-Chlorosalicylanilide** waste must be collected in a container designated for "Halogenated Organic Waste." [5][9]

- Prevent Commingling: Do not mix this waste with non-halogenated solvents, strong acids, strong bases, or oxidizing agents.[8] Incompatible wastes must always be kept separate.[7]

Step 3: Waste Collection

- Solid Waste: Collect pure **5-Chlorosalicylanilide** powder, residues, or contaminated solids (e.g., weigh paper, paper towels) and place them directly into the designated solid halogenated waste container. Minimize dust generation during transfer.[3]
- Contaminated Labware: Disposable labware (e.g., pipette tips, centrifuge tubes) that is grossly contaminated should be placed in the solid hazardous waste container. Empty or rinsed containers may be disposed of in the regular trash only after being triple-rinsed with a suitable solvent; this rinsate must be collected as hazardous waste.[9]
- Solutions: Solutions containing **5-Chlorosalicylanilide** should be collected in a designated "Halogenated Organic Liquid Waste" container.

Step 4: Storage and Final Disposal

- Container Management: Keep the waste container tightly closed at all times, except when actively adding waste.[5][9] Store the container in a well-ventilated, designated satellite accumulation area within the laboratory.
- Arrange for Pickup: Once the container is full or you are discontinuing the process, contact your institution's EHS department to schedule a waste pickup.[7] Do not allow waste to accumulate.
- Documentation: Your EHS department will handle the final packaging, manifesting, and shipment of the waste to a licensed treatment, storage, and disposal facility (TSDF), likely for incineration, which is a common disposal method for halogenated organic compounds.[6]

Part 4: Emergency Procedures: Spill and Decontamination

Accidental spills must be managed promptly and safely. The following protocol applies to small, manageable spills that do not pose an immediate fire or respiratory hazard.

Step 1: Immediate Response

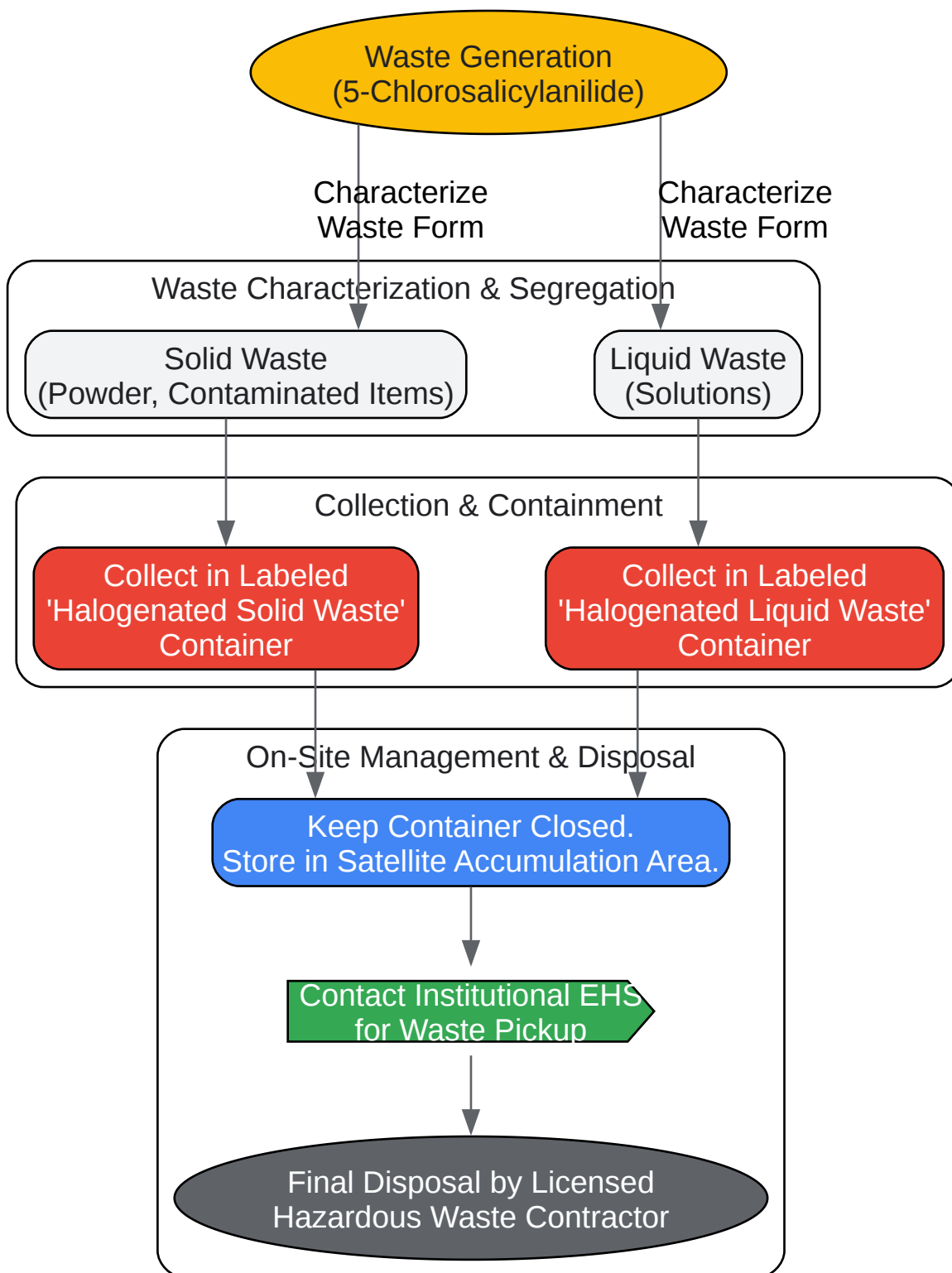
- Alert Personnel: Notify all personnel in the immediate area of the spill.
- Isolate the Area: Restrict access to the spill area.
- Consult the SDS: The Safety Data Sheet (SDS) for **5-Chlorosalicylanilide** should be readily accessible to laboratory employees.[10][11]

Step 2: Spill Cleanup Protocol

- Don Appropriate PPE: At a minimum, wear a lab coat, chemical splash goggles, and two pairs of chemically resistant gloves.
- Contain and Absorb: For a solid spill, gently sweep up the material to avoid creating dust and place it into the hazardous waste container.[3] For a liquid spill, cover it with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).[12]
- Collect Waste: Carefully scoop the absorbent material and place it into the designated halogenated hazardous waste container.
- Decontaminate the Area: Wipe the spill surface with a cloth or towel dampened with a mild detergent solution.[12] All cleaning materials must be disposed of as hazardous waste.
- Wash Hands: Thoroughly wash your hands with soap and water after the cleanup is complete.

Visualization of Disposal Workflow

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **5-Chlorosalicylanilide** waste.



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Caption: Workflow for the safe disposal of **5-Chlorosalicylanilide**.

References

- Material Safety Data Sheet - 5-Chlorosalicylic acid, 98%. Cole-Parmer. Available at: [\[Link\]](#)
- **5-Chlorosalicylanilide** PubChem CID 14869. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Halogenated Organic Liquids - Standard Operating Procedure. Braun Research Group, Northwestern University. Available at: [\[Link\]](#)
- 5-Chloro-salicylaldehyde PubChem CID 12481. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Chemical Spill Procedures. Clarkson University. Available at: [\[Link\]](#)
- Chemical Waste Disposal Guidelines. Princeton University Environmental Health & Safety. Available at: [\[Link\]](#)
- Aniline Safety Data Sheet. Washington State University Environmental Health & Safety. Available at: [\[Link\]](#)
- Technical Resource Document: Treatment Technologies for Halogenated Organic Containing Wastes. U.S. Environmental Protection Agency (EPA). Available at: [\[Link\]](#)
- 1910.1450 - Occupational exposure to hazardous chemicals in laboratories. U.S. Occupational Safety and Health Administration (OSHA). Available at: [\[Link\]](#)
- Hazardous Waste - Decontamination. U.S. Occupational Safety and Health Administration (OSHA). Available at: [\[Link\]](#)
- Hazardous Waste Disposal Procedures. The University of Chicago Environmental Health and Safety. Available at: [\[Link\]](#)
- APR 8715.1 Chapter 38 – OSHA Regulated Chemicals with Expanded Health Standards. NASA Ames Research Center. Available at: [\[Link\]](#)

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Sources

- 1. 5-Chlorosalicylanilide | C₁₃H₁₀ClNO₂ | CID 14869 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 5. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 6. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 7. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
- 8. fishersci.com [fishersci.com]
- 9. rtong.people.ust.hk [rtong.people.ust.hk]
- 10. 1910.1450 - Occupational exposure to hazardous chemicals in laboratories. | Occupational Safety and Health Administration [osha.gov]
- 11. bsgapps.arc.nasa.gov [bsgapps.arc.nasa.gov]
- 12. lin-web.clarkson.edu [lin-web.clarkson.edu]
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